

Solubility Profile of 3-Bromobenzonitrile: A Technical Guide

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Compound of Interest

Compound Name: 3-Bromobenzonitrile

Cat. No.: B1265711

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Introduction

3-Bromobenzonitrile (C_7H_4BrN), a brominated aromatic nitrile, serves as a key intermediate in the synthesis of a variety of organic molecules, including pharmaceuticals and agrochemicals. Its chemical structure, featuring a benzene ring substituted with a bromine atom and a nitrile group, imparts specific physicochemical properties that influence its reactivity and behavior in solution. A thorough understanding of its solubility in common organic solvents is crucial for its effective use in synthesis, purification, and formulation development. This technical guide provides a comprehensive overview of the available solubility data for **3-bromobenzonitrile**, details experimental protocols for its determination, and presents a general workflow for solubility assessment.

Physicochemical Properties of 3-Bromobenzonitrile

Property	Value	Reference
CAS Number	6952-59-6	[1][2][3]
Molecular Formula	C ₇ H ₄ BrN	[1][2][3]
Molecular Weight	182.02 g/mol	[3][4]
Appearance	White to light yellow crystalline solid	[1]
Melting Point	38-40 °C	[1][2][3]
Boiling Point	225 °C	[1][2][3]
Density	1.562 g/mL	[1]

Solubility of 3-Bromobenzonitrile

Quantitative solubility data for **3-bromobenzonitrile** in a wide range of organic solvents is not extensively reported in publicly available literature. However, based on chemical supplier information and analogy to structurally similar compounds, a qualitative and semi-quantitative solubility profile can be summarized.

Solvent	Solvent Type	Solubility	Reference
Water	Protic	0.2 g/L	[2] [5] [6] [7]
Methanol	Protic	Soluble	[8]
Ethanol	Protic	Soluble	[9]
Acetone	Polar Aprotic	Soluble	[8]
Dichloromethane	Polar Aprotic	Soluble	[8]
Toluene	Non-polar	Expected to be soluble	
Hexane	Non-polar	Expected to be sparingly soluble to insoluble	
Dimethylformamide (DMF)	Polar Aprotic	Soluble	[9]
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Expected to be soluble	

Note: "Soluble" indicates that the compound is observed to dissolve, but specific quantitative values (e.g., g/100 mL) were not found in the surveyed literature. The solubility in toluene, hexane, and DMSO is predicted based on general principles of "like dissolves like" and the known behavior of similar organic compounds.

Experimental Protocols for Solubility Determination

For researchers requiring precise quantitative solubility data, the following established experimental methods are recommended.

Gravimetric Method

The gravimetric method is a straightforward and reliable technique for determining the solubility of a solid in a solvent. It involves preparing a saturated solution, separating the dissolved solute from the undissolved solid, and then determining the mass of the dissolved solute by evaporating the solvent.

Methodology:

- **Preparation of Saturated Solution:** An excess amount of **3-bromobenzonitrile** is added to a known volume of the desired organic solvent in a sealed container (e.g., a screw-capped vial or flask).
- **Equilibration:** The mixture is agitated at a constant temperature for a sufficient period to ensure that equilibrium is reached and the solution is saturated. This can be achieved by shaking, stirring, or rotating the container in a temperature-controlled bath. The time required for equilibration can vary and may take several hours.
- **Phase Separation:** The undissolved solid is separated from the saturated solution. This is typically done by filtration through a pre-weighed, fine-porosity filter paper or by centrifugation followed by careful decantation of the supernatant.
- **Solvent Evaporation:** A precisely measured volume or mass of the clear, saturated filtrate is transferred to a pre-weighed container (e.g., an evaporating dish or beaker). The solvent is then carefully evaporated under controlled conditions (e.g., in a fume hood, under a stream of inert gas, or in a vacuum oven at a temperature that does not cause decomposition of the solute).
- **Mass Determination:** Once the solvent is completely removed, the container with the solid residue is cooled to room temperature in a desiccator and weighed. The process of heating, cooling, and weighing is repeated until a constant mass is obtained.
- **Calculation:** The solubility is calculated as the mass of the dissolved **3-bromobenzonitrile** per unit volume or mass of the solvent.

UV-Visible Spectrophotometry

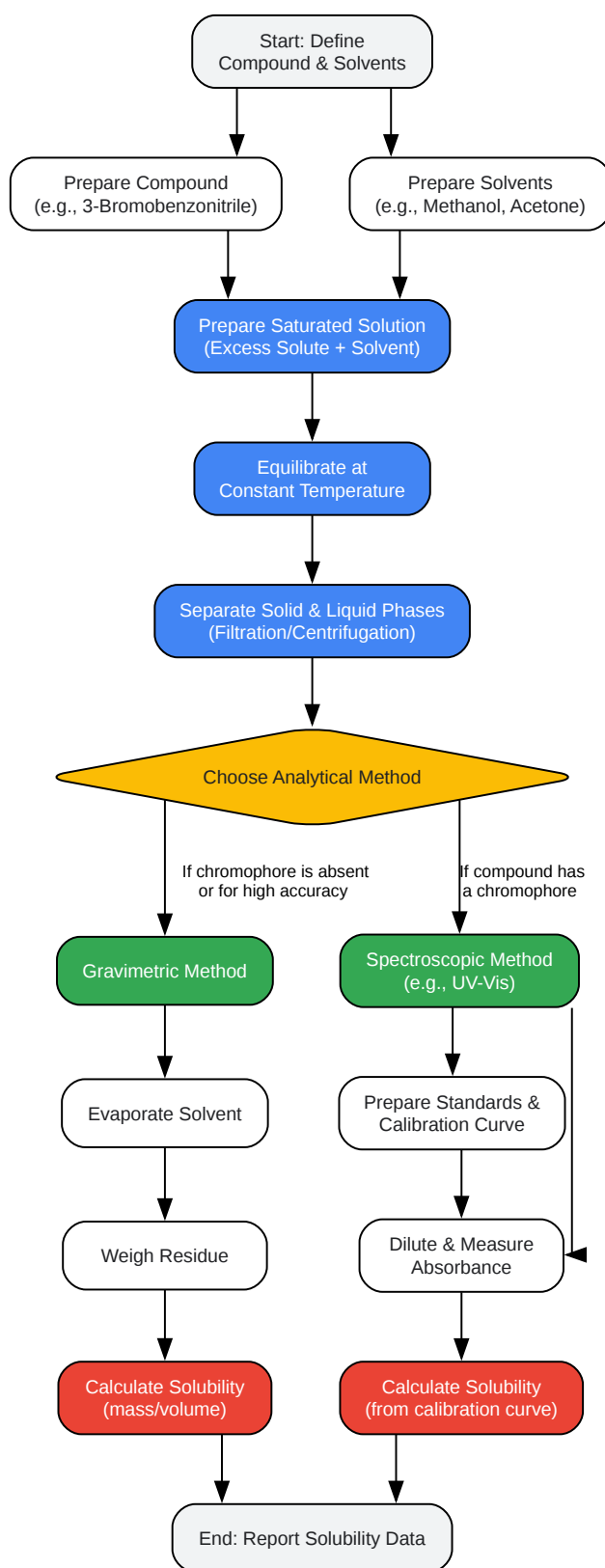
For compounds that possess a chromophore and absorb light in the ultraviolet-visible range, UV-Vis spectrophotometry offers a sensitive and often more rapid method for determining solubility.

Methodology:

- **Preparation of Standard Solutions and Calibration Curve:** A series of standard solutions of **3-bromobenzonitrile** of known concentrations are prepared in the solvent of interest. The absorbance of each standard solution is measured at the wavelength of maximum absorbance (λ_{max}). A calibration curve is then constructed by plotting absorbance versus concentration. The resulting plot should be linear and follow the Beer-Lambert law.
- **Preparation of Saturated Solution:** A saturated solution is prepared as described in the gravimetric method (steps 1 and 2).
- **Phase Separation:** The saturated solution is clarified by filtration or centrifugation to remove any undissolved solid.
- **Dilution:** A small, accurately measured aliquot of the clear saturated solution is diluted with a known volume of the solvent to bring the concentration within the linear range of the calibration curve.
- **Absorbance Measurement:** The absorbance of the diluted solution is measured at the λ_{max} .
- **Concentration Determination:** The concentration of the diluted solution is determined from the calibration curve. The concentration of the original saturated solution is then calculated by taking the dilution factor into account. This concentration represents the solubility of **3-bromobenzonitrile** in that solvent at the specified temperature.

Workflow for Solubility Determination

The following diagram illustrates a general workflow for determining the solubility of a compound like **3-bromobenzonitrile**.



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General workflow for determining compound solubility.

Conclusion

While precise, quantitative solubility data for **3-bromobenzonitrile** in common organic solvents is not readily available in the public domain, this guide provides a foundational understanding of its expected solubility behavior. For applications requiring exact solubility values, the detailed gravimetric and UV-Vis spectrophotometry protocols offer reliable methods for experimental determination. The provided workflow serves as a practical guide for researchers and scientists in designing and executing solubility studies, which are essential for the successful application of **3-bromobenzonitrile** in research and development.

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